

Safeguarding Researchers: A Comprehensive Guide to Handling Mozavaptan Hydrochloride

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Compound of Interest

Compound Name: Mozavaptan Hydrochloride

Cat. No.: B152735

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent pharmaceutical compounds like **Mozavaptan Hydrochloride**. This document provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Mozavaptan Hydrochloride: Key Safety Data

Mozavaptan Hydrochloride is classified as harmful if swallowed and may cause long-lasting harmful effects to aquatic life.[1][2] It is a benzazepine derivative and a potent, selective, competitive, and orally active vasopressin V2 receptor antagonist.[3][4] The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	138470-70-9	[1][2]
Molecular Formula	C ₂₇ H ₃₀ ClN ₃ O ₂	[1]
Molecular Weight	464.00 g/mol	[1][5]
Solubility	Soluble in Ethanol (~25 mg/ml), DMSO (~30 mg/ml), and DMF (~30 mg/ml). Sparingly soluble in aqueous buffers.[6]	[6]
Storage	Store at -20°C for long-term stability (≥4 years).[6] Stock solutions can be stored at -80°C for 6 months or -20°C for 1 month in sealed containers.[3]	[3][6]
Hazard Statements	H302: Harmful if swallowed. H413: May cause long lasting harmful effects to aquatic life. [1]	[1]
Precautionary Statements	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment.[1] [2]	[1][2]

Procedural Guidance for Safe Handling

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe working environment.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Mozavaptan Hydrochloride** in a well-ventilated area.[1] Use of a chemical fume hood is recommended to avoid inhalation of dust or aerosols.[1]
- Restricted Access: Preparation of hazardous drugs should occur in a restricted area with clear signage to prevent unauthorized entry.[7]
- Prohibited Activities: Do not eat, drink, smoke, or apply cosmetics in areas where **Mozavaptan Hydrochloride** is handled.[2][5][7]

2. Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the final barrier against exposure. The following PPE is mandatory when handling **Mozavaptan Hydrochloride**:

- Gloves: Wear two pairs of powder-free chemotherapy gloves.[7][8][9] The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.[7] Change gloves every 30-60 minutes or immediately if contaminated, torn, or punctured.[8][9]
- Gown: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[7][9]
- Eye and Face Protection: Use tight-sealing safety goggles.[5] A face shield offers additional protection against splashes and should be considered.[8]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH/MSHA-approved respirator should be worn.[5] Surgical masks do not provide adequate protection.[8]

3. Handling and Experimental Protocols:

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[5][6]
- Solution Preparation: **Mozavaptan Hydrochloride** is a crystalline solid.[6] To prepare a stock solution, dissolve the compound in an appropriate organic solvent like DMSO, ethanol, or DMF.[6] For aqueous solutions, first dissolve in ethanol and then dilute with the aqueous buffer.[6] It is recommended not to store aqueous solutions for more than one day.[6]

- Weighing: If weighing the solid form, do so in a ventilated enclosure (powder hood) to contain any dust.

4. First Aid Measures:

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[1][5]} Remove contact lenses if present and easy to do. Seek prompt medical attention.^[1]
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with large amounts of water.^[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.^[1]
- Ingestion: If swallowed, rinse the mouth with water.^{[1][2]} Do NOT induce vomiting. Call a poison center or physician for treatment advice.^[2]

5. Spill Management:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage. Keep the material away from drains and water courses.^[1]
- Cleanup: For liquid spills, absorb with an inert, non-combustible material such as diatomite or universal binders.^[1] For solid spills, carefully scoop the material into a suitable container for disposal. Decontaminate the spill area and equipment by scrubbing with alcohol.^[1]

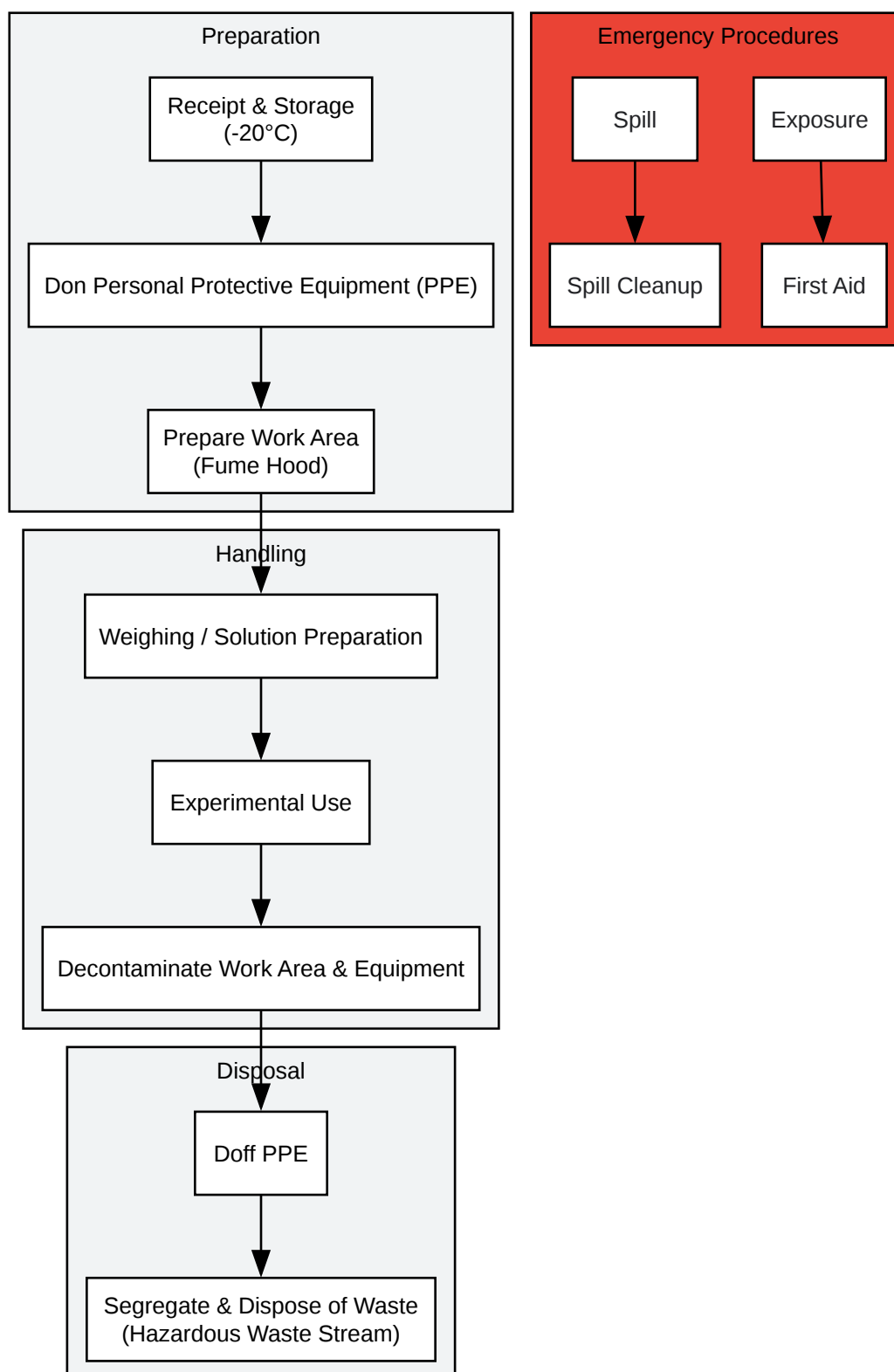
6. Disposal Plan:

Proper disposal is essential to prevent environmental contamination.

- **Waste Containers:** Dispose of all waste, including contaminated PPE and cleaning materials, in a designated, sealed, and properly labeled hazardous waste container.[\[1\]](#)
- **Disposal Method:** Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[1\]](#)[\[5\]](#) Do not dispose of **Mozavaptan Hydrochloride** down the drain or in the regular trash.[\[10\]](#)[\[11\]](#)
- **Unused Product:** Unused **Mozavaptan Hydrochloride** should be disposed of as hazardous waste. Community drug take-back programs are the best option for disposal if available.[\[12\]](#) If not available, the product should be mixed with an undesirable substance like coffee grounds or cat litter, placed in a sealed container, and then disposed of in the household trash, after scratching out all personal information on the label.[\[12\]](#)[\[13\]](#)

Workflow for Handling **Mozavaptan Hydrochloride**

The following diagram illustrates the logical workflow for the safe handling of **Mozavaptan Hydrochloride** from receipt to disposal.



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Caption: Safe handling workflow for **Mozavaptan Hydrochloride**.

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